

# Technical Guide: Safety, Handling, and Properties of 1,4-Dibromo-2,5-dihexylbenzene

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## Compound of Interest

Compound Name: 1,4-Dibromo-2,5-dihexylbenzene

Cat. No.: B038513

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Disclaimer: No specific Material Safety Data Sheet (MSDS) for **1,4-Dibromo-2,5-dihexylbenzene** (CAS No. 117635-21-9) was found in the public domain at the time of this writing. The information presented in this guide is compiled from data on structurally similar compounds, such as 1,4-Dibromo-2,5-dimethylbenzene and general principles for handling substituted bromobenzenes. It is imperative to handle this chemical with caution and to perform a thorough risk assessment before use. All laboratory work should be conducted by trained personnel in a well-ventilated area with appropriate personal protective equipment.

## Chemical and Physical Properties

While specific quantitative data for **1,4-Dibromo-2,5-dihexylbenzene** is limited, the properties of the closely related compound 1,4-Dibromo-2,5-dimethylbenzene can provide valuable insights.

Property	Value (for 1,4-Dibromo-2,5-dimethylbenzene)	Reference
CAS Number	1074-24-4	[1]
Molecular Formula	C8H8Br2	[1]
Molecular Weight	263.96 g/mol	[1]
Appearance	White to light yellow powder or crystals	[2]
Melting Point	72-74 °C	[1][3]
Boiling Point	261 °C	[1][3]
Solubility	Soluble in toluene, hot ethanol, and hot methanol. Insoluble in water.	[3]

Note on **1,4-Dibromo-2,5-dihexylbenzene**:

- CAS Number: 117635-21-9[4]
- Due to the presence of two hexyl chains, it is expected to have a higher molecular weight, boiling point, and melting point compared to the dimethyl analogue. Its solubility in nonpolar organic solvents is likely to be higher, while it will remain insoluble in water.

## Safety and Handling

Based on the hazard information for analogous compounds, **1,4-Dibromo-2,5-dihexylbenzene** should be handled as a hazardous substance. The following precautions are recommended.

## Hazard Identification

The primary hazards associated with similar brominated aromatic compounds include:

Hazard	Description
Skin Irritation	May cause skin irritation upon contact.
Eye Irritation	May cause serious eye irritation.
Respiratory Irritation	May cause respiratory irritation if inhaled.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate particulate filter is recommended.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

## Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.
- Disposal: Dispose of waste and empty containers in accordance with local, state, and federal regulations.

## Experimental Protocols

While a specific protocol for the synthesis of **1,4-Dibromo-2,5-dihexylbenzene** was not found, a general procedure for the synthesis of similar dialkoxy derivatives can be adapted. The following is a representative protocol for the synthesis of 1,4-dibromo-2,5-bis(dodecyloxy)benzene, which can be modified for the dihexyl derivative by substituting 1-bromohexane for 1-bromododecane.<sup>[5]</sup>

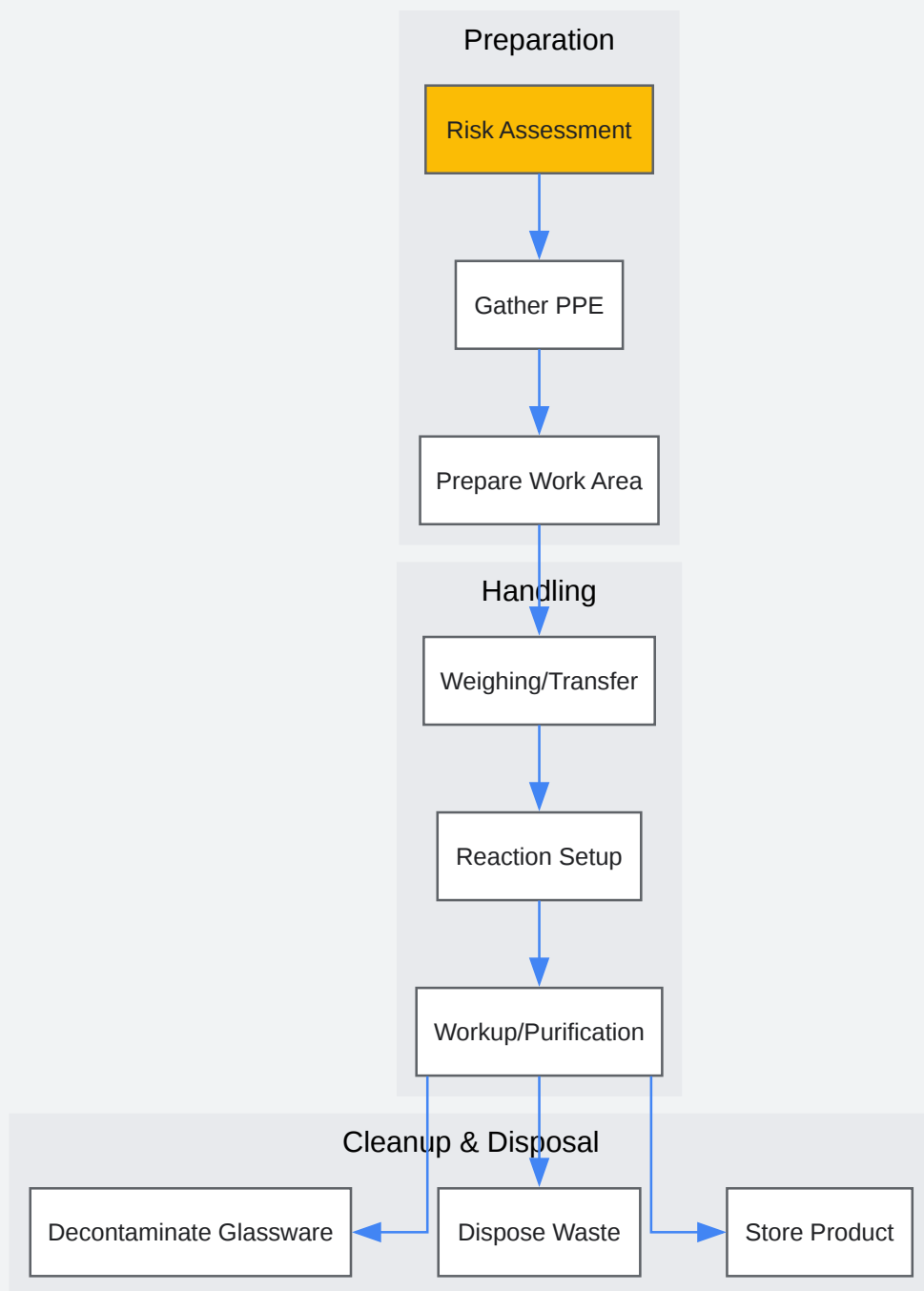
Synthesis of 1,4-dibromo-2,5-bis(alkoxy)benzene (General Procedure)

- **Reaction Setup:** To a solution of 2,5-dibromohydroquinone in a suitable solvent (e.g., acetone, DMF), add potassium carbonate.
- **Alkylation:** Add the corresponding 1-bromoalkane (e.g., 1-bromohexane for the dihexyl derivative) to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to reflux and stir for a specified period (e.g., 24 hours) until the reaction is complete (monitored by TLC).
- **Workup:** After cooling to room temperature, filter the reaction mixture to remove inorganic salts.
- **Extraction:** Evaporate the solvent from the filtrate under reduced pressure. Dissolve the residue in a suitable organic solvent (e.g., dichloromethane) and wash with water.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel or by recrystallization from a suitable solvent to obtain the pure 1,4-Dibromo-2,5-dialkoxybenzene.

## Visualizations

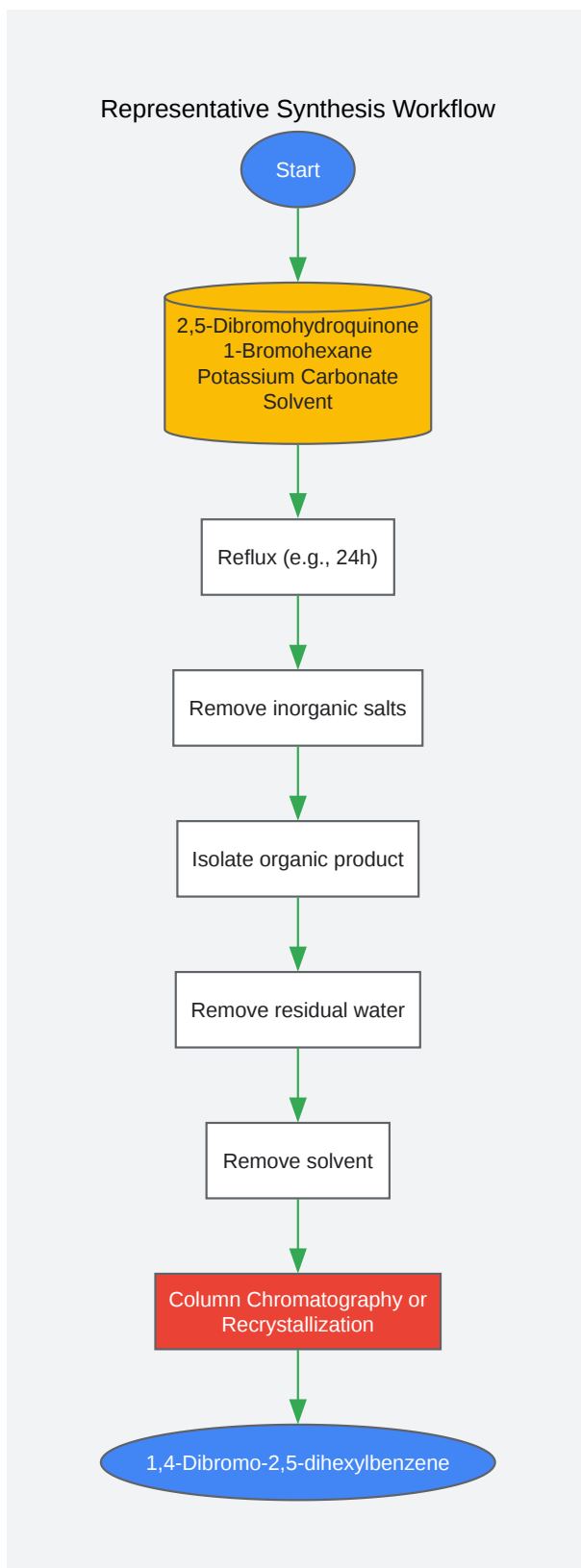
The following diagrams illustrate key workflows and relationships relevant to the handling and synthesis of **1,4-Dibromo-2,5-dihexylbenzene**.

## General Safe Handling Workflow for Substituted Bromobenzenes



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Caption: Safe handling workflow for substituted bromobenzenes.



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Caption: A representative synthesis workflow for **1,4-Dibromo-2,5-dihexylbenzene**.

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## References

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